

# Physical & Chemical Properties of Propyl Pyruvate

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## Compound Focus: Propyl pyruvate

CAS No.: 20279-43-0

Cat. No.: S1906458

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The following table summarizes the available technical data for **propyl pyruvate** from authoritative sources, which is fundamental for any experimental design.

Property	Value	Source / Comments
Chemical Formula	$C_6H_{10}O_3$	[1] [2]
Molecular Weight	130.14 g/mol	[1] [2]
Physical Form	Colourless to pale yellow liquid	[1]
Solubility in Water	Practically insoluble or insoluble in water	FAO JECFA Specification [1]
Solubility in Ethanol	Soluble	FAO JECFA Specification [1]
Boiling Point	168-170 °C (experimental); 169.06 °C (estimated)	Experimental from [1]; Estimated from [2]
Specific Gravity	1.012-1.020 at 20°C	[1]
Log Kow	0.03 (estimated)	Suggests moderate hydrophilicity [2]

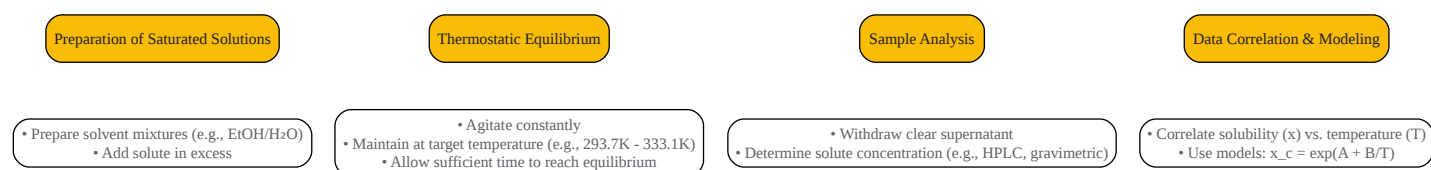
Property	Value	Source / Comments
Estimated Water Solubility	87,370 mg/L at 25°C	Based on Log Kow estimate [2]

## Experimental Methodology for Solubility Determination

Since mixture data is not available, you would need to determine it empirically. The search results provide a robust methodology from a related study on citric acid solubility that can be directly adapted for **propyl pyruvate** [3].

### Recommended Workflow

The diagram below outlines the core experimental workflow adapted from the literature for determining the solubility of a solid like citric acid, which can be applied to liquid solutes like **propyl pyruvate** with appropriate modifications [3].



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*Experimental workflow for solubility determination*

## Key Technical Details from Literature

- **Apparatus:** A static analytical method is appropriate. This typically involves sealed vessels maintained in a thermostatic water bath with constant agitation [3].

- **Temperature Control:** Experiments should be conducted across a defined temperature range. The cited study used a range of **293.7 to 333.1 K** (approximately 20.6°C to 60°C) [3].
- **Data Correlation:** The experimental solubility data (mole fraction,  $x_c$ ) can be effectively correlated with temperature (T in Kelvin) using the following equation, which demonstrated good agreement in the source study:  $(x_c = \exp(A + \frac{B}{T}))$  Here, (A) and (B) are empirically determined model parameters [3].

## Research Implications & Path Forward

The confirmed solubility of **propyl pyruvate** in pure ethanol and its insolubility in water [1] suggests that in ethanol-water mixtures, solubility will decrease as the proportion of water increases. This behavior is common for similar organics, where "adding alcohol to water initially increases the solubility... until a maximum is reached" [3].

For your work in drug development, this solubility profile is critical for processes like **solvent selection for reactions, purification via recrystallization, and formulation design**.

To proceed:

- You can use the experimental protocol above to systematically map the solubility of **propyl pyruvate** across the entire ethanol-water composition range at relevant temperatures.
- The estimated water solubility and Log Kow [2] provide initial quantitative structure-activity relationship (QSAR) insights for predictive modeling.

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## References

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3. [sciencedirect.com/science/article/abs/pii/S0378381213002276](https://www.sciencedirect.com/science/article/abs/pii/S0378381213002276) [sciencedirect.com]

To cite this document: Smolecule. [Physical & Chemical Properties of Propyl Pyruvate]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1906458#propyl-pyruvate-solubility-ethanol-water>]

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